Analytical methods for the quantification of 4-(4-Chlorobenzoyl)Piperidine

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Compound of Interest

Compound Name:	*4-(4-Chlorobenzoyl)Piperidine*
CAS No.:	*53220-41-0*
Cat. No.:	*B1585750*

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Application Note: Quantitative Analysis of 4-(4-Chlorobenzoyl)Piperidine

Introduction

4-(4-Chlorobenzoyl)piperidine (4-CBP) is a key intermediate and potential impurity in the synthesis of various active pharmaceutical ingredients (APIs).[1][2] Its chemical structure, featuring a piperidine ring and a chlorobenzoyl moiety, makes it a compound of interest in drug development and manufacturing.[1][2] Accurate and robust quantification of 4-CBP is critical for ensuring the purity, safety, and efficacy of final drug products, as regulatory bodies mandate strict control over impurities.[3]

This document provides detailed analytical protocols for the quantification of **4-(4-Chlorobenzoyl)piperidine** in bulk materials or formulated products. We present two validated methods:

- Method A: Reversed-Phase High-Performance Liquid Chromatography with UV Detection (RP-HPLC-UV). A robust, widely accessible method ideal for routine quality control, content

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uniformity, and release testing.

- Method B: Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS). A highly sensitive and selective method suitable for trace-level quantification, impurity profiling, and analysis in complex biological matrices.

These protocols are designed for researchers, analytical scientists, and quality control professionals, providing not only step-by-step instructions but also the scientific rationale behind the methodological choices, in accordance with international guidelines on analytical procedure validation.[4][5]

Method A: Quantification by RP-HPLC-UV

Principle

This method separates **4-(4-Chlorobenzoyl)piperidine** from other components on a reversed-phase C18 column. The separation is based on the differential partitioning of the analyte between the non-polar stationary phase and a polar mobile phase. The molecule's hydrophobicity, driven by the chlorobenzoyl group, ensures strong retention on the C18 phase, allowing for effective separation. Quantification is achieved by detecting the analyte's UV absorbance, which is primarily due to the electronic transitions within the aromatic chlorobenzoyl chromophore. A similar approach has been successfully used for the analysis of related compounds like 4-(4-chlorophenyl)-4-hydroxypiperidine.[6]

Materials and Instrumentation

- Instrument: HPLC or UHPLC system with a quaternary or binary pump, autosampler, column thermostat, and a UV-Vis or Photodiode Array (PDA) detector.
- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- Reagents:
  - Acetonitrile (ACN), HPLC grade or higher.
  - Methanol (MeOH), HPLC grade or higher.
  - Water, HPLC grade or Type I ultrapure.

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- Phosphoric Acid (H_3PO_4), analytical grade.
- **4-(4-Chlorobenzoyl)piperidine** Reference Standard.

- Glassware: Volumetric flasks (Class A), pipettes, and autosampler vials.

Preparation of Solutions

- Mobile Phase: Prepare a filtered and degassed mixture of Acetonitrile and Water (e.g., 60:40 v/v). A small amount of acid, such as 0.1% phosphoric acid, can be added to the aqueous phase to improve peak shape by ensuring the piperidine nitrogen is consistently protonated.
- Diluent: A mixture of Acetonitrile and Water (50:50 v/v) is recommended.
- Standard Stock Solution (e.g., 1000 µg/mL): Accurately weigh about 25 mg of 4-CBP Reference Standard into a 25 mL volumetric flask. Dissolve and dilute to volume with the diluent.
- Working Standard Solutions: Prepare a series of calibration standards by serially diluting the Standard Stock Solution with the diluent to cover the desired concentration range (e.g., 1 - 100 µg/mL). A minimum of five concentration levels is recommended to establish linearity.[5]

Sample Preparation Protocol

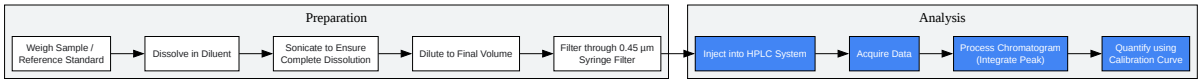
- Accurate Weighing: Accurately weigh a quantity of the sample powder expected to contain approximately 25 mg of 4-CBP.
- Dissolution: Transfer the weighed sample into a 25 mL volumetric flask. Add approximately 15 mL of diluent.
- Sonication: Sonicate the flask for 10-15 minutes to ensure complete dissolution of the analyte.
- Dilution: Allow the solution to return to room temperature, then dilute to the mark with the diluent and mix thoroughly.
- Filtration: Filter a portion of the solution through a 0.45 µm syringe filter (e.g., PVDF or PTFE) into an HPLC vial. Discard the first 1-2 mL of the filtrate.

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This process ensures that the sample is free of particulates that could damage the HPLC system and that the analyte is fully dissolved for accurate measurement.

Experimental Workflow and Instrument Conditions

The overall workflow for sample analysis is depicted below.



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Caption: General workflow for HPLC-UV analysis.

Table 1: HPLC-UV Instrumental Conditions

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Parameter	Recommended Setting	Rationale
Column	C18, 250 mm x 4.6 mm, 5 µm	Provides excellent hydrophobic retention for the non-polar chlorobenzoyl moiety, leading to good separation.
Mobile Phase	Acetonitrile:Water (60:40, v/v)	Offers a good balance of elution strength and resolution. The ratio can be optimized to adjust retention time.
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column, ensuring efficient separation without excessive pressure.
Injection Volume	10 µL	A typical volume that balances sensitivity with the risk of peak distortion.
Column Temperature	30 °C	Maintaining a constant temperature ensures reproducible retention times and peak shapes.
Detection Wavelength	~235 nm	This wavelength corresponds to a significant absorbance maximum for the chlorobenzoyl chromophore, providing good sensitivity. A PDA detector can confirm peak purity.
Run Time	10 minutes	Sufficient to allow for the elution of the analyte and any early-eluting impurities without being excessively long.

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Data Analysis and Method Validation

- System Suitability: Before sample analysis, inject a working standard solution (e.g., 25 µg/mL) five or six times. The system is deemed suitable if the relative standard deviation (%RSD) of the peak area is ≤ 2.0%, the tailing factor is ≤ 2.0, and the theoretical plates are ≥ 2000.
- Quantification: Construct a calibration curve by plotting the peak area against the concentration of the prepared standards. Perform a linear regression analysis. The concentration of 4-CBP in the sample is determined using the regression equation.
- Validation: The method must be validated according to ICH Q2(R1) guidelines.[5][7] Key validation parameters include:
  - Specificity: The ability to assess the analyte unequivocally in the presence of other components.
  - Linearity: Demonstrated with a minimum of 5 concentration levels, with a correlation coefficient (r^2) ≥ 0.999.
  - Accuracy: Determined by spike-recovery studies at three concentration levels (e.g., 80%, 100%, 120%).
  - Precision: Assessed at both repeatability (intra-day) and intermediate precision (inter-day) levels.
  - Limit of Quantitation (LOQ) & Limit of Detection (LOD): The lowest concentration of analyte that can be reliably quantified and detected, respectively.

Method B: Quantification by LC-MS/MS

Principle

This method offers superior sensitivity and selectivity by coupling the separation power of LC with the specific detection capability of tandem mass spectrometry.[8] After chromatographic separation on a C18 column, the analyte is ionized, typically using Electrospray Ionization (ESI) in positive mode, due to the basic nature of the piperidine nitrogen which readily accepts a proton.[8][9] The protonated molecule ($[M+H]^+$) is selected as the precursor ion in the first

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quadrupole (Q1), fragmented via collision-induced dissociation (CID) in the second quadrupole (Q2), and specific product ions are monitored in the third quadrupole (Q3). This process, known as Multiple Reaction Monitoring (MRM), provides exceptional specificity and significantly reduces background noise.

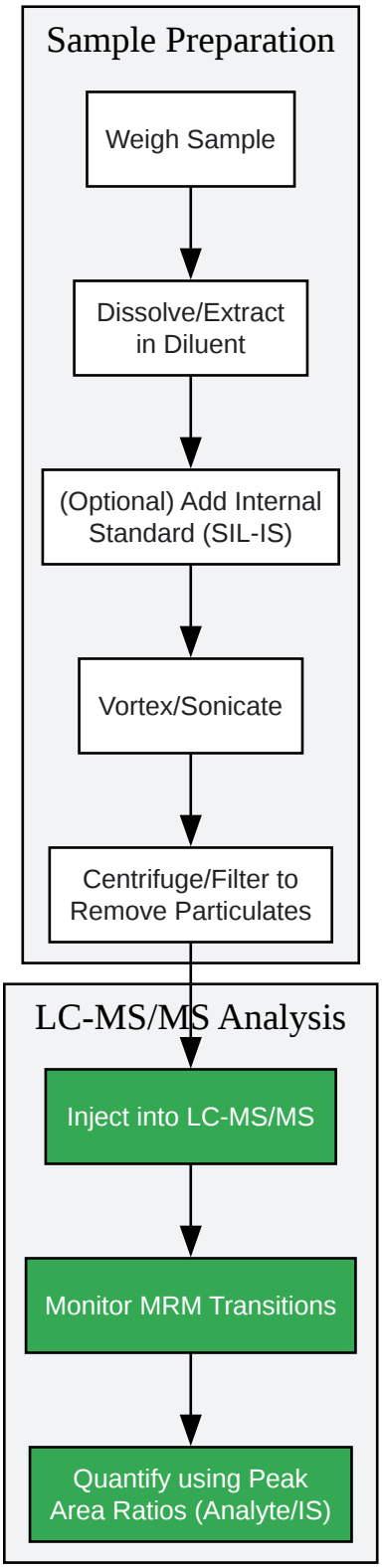
Materials and Instrumentation

- Instrument: UPLC or HPLC system coupled to a tandem mass spectrometer (e.g., triple quadrupole) with an ESI source.
- Column: C18 reversed-phase column (e.g., 50 mm x 2.1 mm, 1.8 µm).
- Reagents:
  - Acetonitrile (LC-MS grade).
  - Methanol (LC-MS grade).
  - Water (LC-MS grade).
  - Formic Acid (LC-MS grade).
  - **4-(4-Chlorobenzoyl)piperidine** Reference Standard.
  - (Optional) Stable Isotope Labeled Internal Standard (SIL-IS), e.g., **4-(4-Chlorobenzoyl)piperidine**-d4. Using a SIL-IS is considered the gold standard for correcting variability.[10]

Sample and Standard Preparation

Preparation of diluent, stock, and working standard solutions follows the same principles as in Method A, but using LC-MS grade solvents and typically targeting a much lower concentration range (e.g., 0.1 - 100 ng/mL). Sample preparation may involve a more rigorous extraction step (e.g., solid-phase extraction or liquid-liquid extraction) for complex matrices to remove interferences.[8] For simple matrices, a "dilute-and-shoot" approach similar to Method A can be used.

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Caption: Workflow for LC-MS/MS sample preparation and analysis.

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Instrument Conditions and Data

Table 2: LC-MS/MS Instrumental Conditions

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Parameter	Recommended Setting	Rationale
Column	C18, 50 mm x 2.1 mm, 1.8 µm	Shorter columns with smaller particles are suitable for the high throughput and efficiency required for MS analysis.
Mobile Phase A	0.1% Formic Acid in Water	Formic acid provides protons to facilitate positive ionization (ESI+) and improve chromatographic peak shape.
Mobile Phase B	0.1% Formic Acid in Acetonitrile	An organic mobile phase with a consistent modifier ensures stable ionization.
Gradient	Start at 5% B, ramp to 95% B, hold, and re-equilibrate.	A gradient elution is typically required to elute the analyte with a good peak shape and clean the column of late-eluting components.
Flow Rate	0.3 - 0.5 mL/min	Appropriate flow rate for a 2.1 mm ID column, compatible with standard ESI sources.
Column Temperature	40 °C	Elevated temperature reduces viscosity and can improve peak efficiency.
Ionization Mode	Electrospray Ionization (ESI), Positive	The basic piperidine nitrogen is readily protonated, making ESI+ the ideal ionization mode. [8]
Precursor Ion (Q1)	m/z 224.1 ($[M+H]^+$ for $C_{12}H_{14}ClNO$)	The molecular weight of 4-CBP is 223.70.[1] The protonated molecule is selected. The chlorine isotope pattern (^{35}Cl/^{37}Cl) will be visible (m/z 224.1 and 226.1).

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Product Ions (Q3)	e.g., m/z 139.0 (quantifier), m/z 111.0 (qualifier)	These fragments correspond to the chlorobenzoyl cation and subsequent loss of CO, respectively. These transitions must be optimized experimentally by infusing a standard solution.[8]

Table 3: Representative Method Performance Data

Parameter	HPLC-UV Method	LC-MS/MS Method
Linear Range	1 - 100 µg/mL	0.1 - 100 ng/mL
Correlation Coefficient (r^2)	≥ 0.999	≥ 0.998
Limit of Detection (LOD)	~0.3 µg/mL	~0.03 ng/mL
Limit of Quantitation (LOQ)	~1.0 µg/mL	~0.1 ng/mL
Accuracy (Recovery)	98.0 - 102.0%	95.0 - 105.0%
Precision (%RSD)	< 2.0%	< 5.0%

Note: The values in Table 3 are typical and should be experimentally determined during method validation.

Conclusion

The choice between the RP-HPLC-UV and LC-MS/MS methods depends on the specific analytical requirements. The HPLC-UV method provides a reliable and robust solution for routine, high-concentration quantification of **4-(4-Chlorobenzoyl)piperidine**. For applications requiring higher sensitivity and selectivity, such as trace impurity analysis or bioanalysis, the LC-MS/MS method is superior. Both protocols, when properly validated according to ICH guidelines, are suitable for their intended purpose in a regulated environment, ensuring the quality and safety of pharmaceutical products.[4][5]

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